

Validating the Environmental Persistence of Chloranocryl: A Comparative Guide

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Compound of Interest

Compound Name: *Chloranocryl*

Cat. No.: *B1668703*

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This guide provides a comparative analysis of the environmental persistence of **Chloranocryl**, an obsolete anilide contact herbicide, and its alternatives. Due to the limited direct data on **Chloranocryl**, this guide leverages data from structurally similar compounds, namely anilide and organophosphorus herbicides, to provide an inferred environmental profile. This is then compared with two common alternatives: glufosinate and pelargonic acid. The information herein is intended to support informed decisions regarding the environmental impact of these compounds.

Comparative Analysis of Environmental Persistence

The environmental persistence of a herbicide is a critical factor in assessing its overall environmental risk. This is often quantified by its half-life (DT50) in key environmental compartments such as soil and water. A longer half-life indicates greater persistence and a higher potential for accumulation and off-target effects.

Compound	Type	Soil Half-life (DT50)	Water Half-life (DT50)	Bioaccumulation Potential
Chloranocryl (inferred)	Anilide / Organophosphate	1 - 90 days (variable)	2 days - 1 year (pH and temperature dependent)	Not expected to significantly bioaccumulate
Propanil (Anilide Analog)	Anilide Herbicide	1 - 3 days ^[1]	2 - 5 days ^[2]	Not likely to significantly bioconcentrate in aquatic organisms ^[1]
Chlorpyrifos (Organophosphate Analog)	Organophosphate Insecticide	1 - 17 days (surface), 33 - 56 days (incorporated) ^[3]	Varies with pH and temperature ^[4]	Sticks tightly to soil, low mobility in water
Diuron (Anilide Analog)	Phenylurea Herbicide	30 - 365 days (typical 90 days)	30 days (lab experiment)	Low potential for bioaccumulation
Glufosinate	Phosphinic Acid Herbicide	7 - 60 days	Relatively short due to microbial degradation	Does not bioaccumulate
Pelargonic Acid	Fatty Acid Herbicide	< 5 days	Rapidly degraded by sunlight and microbes	Low potential for bioaccumulation
Glyphosate	Organophosphate Herbicide	7 - 60 days	Relatively short (avg. 30 days)	Does not bioaccumulate

Inferred Degradation Pathway of Chloranocryl

As a compound with both anilide and organophosphate characteristics, the degradation of **Chloranocryl** in the environment is likely to proceed through hydrolysis of the amide and phosphate ester bonds. This would be followed by further microbial degradation of the resulting

aromatic and aliphatic fragments. The diagram below illustrates a plausible degradation pathway.



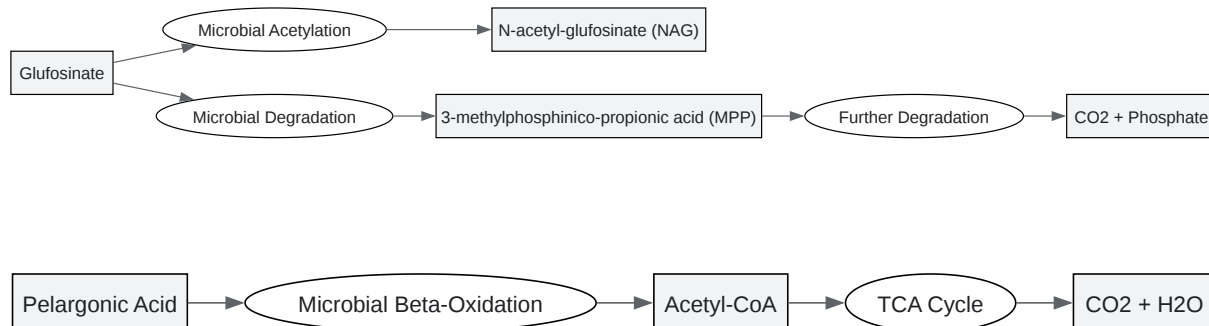
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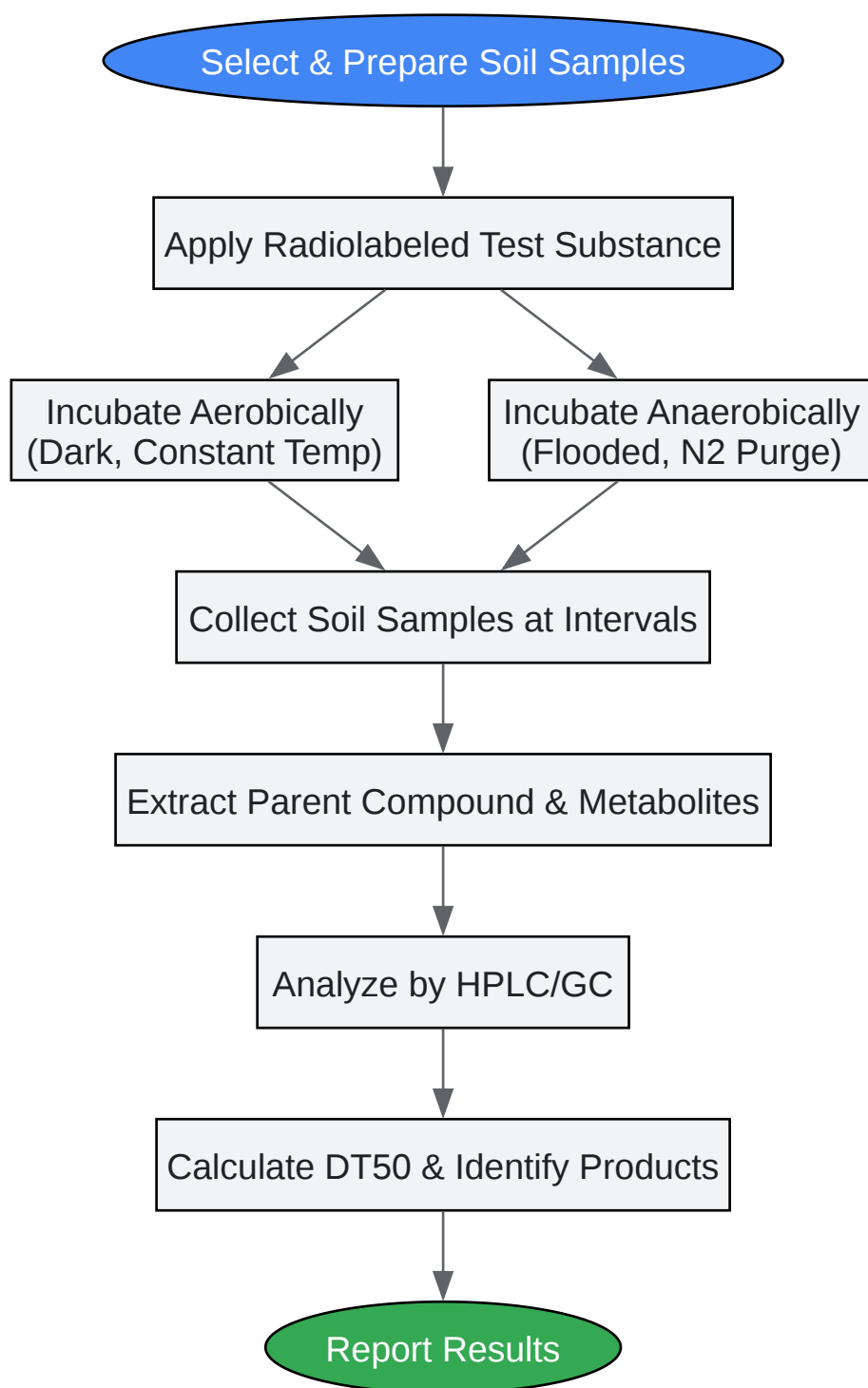
Inferred degradation pathway of **Chloranocryl**.

Degradation Pathways of Alternatives

The degradation pathways of glufosinate and pelargonic acid are well-documented and primarily driven by microbial activity.

Glufosinate Degradation:





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